

Comprehensive Analytical Characterization of 5-Bromo-4-butylpyrimidine: Protocols and Methodologies

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Compound of Interest

Compound Name: 5-Bromo-4-butylpyrimidine

CAS No.: 4595-64-6

Cat. No.: B1294161

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Introduction

5-Bromo-4-butylpyrimidine is a substituted pyrimidine that serves as a crucial building block in medicinal chemistry and drug discovery. The pyrimidine scaffold is a fundamental component of nucleic acids and is prevalent in a wide array of pharmaceuticals and agrochemicals.^[1] The strategic placement of a bromine atom at the 5-position and an alkyl group at the 4-position provides two distinct points for further chemical modification, making it a versatile intermediate for synthesizing more complex molecules. The bromine atom can be readily functionalized through various cross-coupling reactions, while the butyl group can influence the compound's lipophilicity and steric profile.

Given its role as a key synthetic intermediate, the unambiguous structural confirmation and purity assessment of **5-Bromo-4-butylpyrimidine** are paramount to ensure the reliability and reproducibility of subsequent research and development efforts. This application note provides a comprehensive guide to the essential analytical techniques for the thorough characterization of this compound, offering detailed protocols and expert insights into data interpretation.

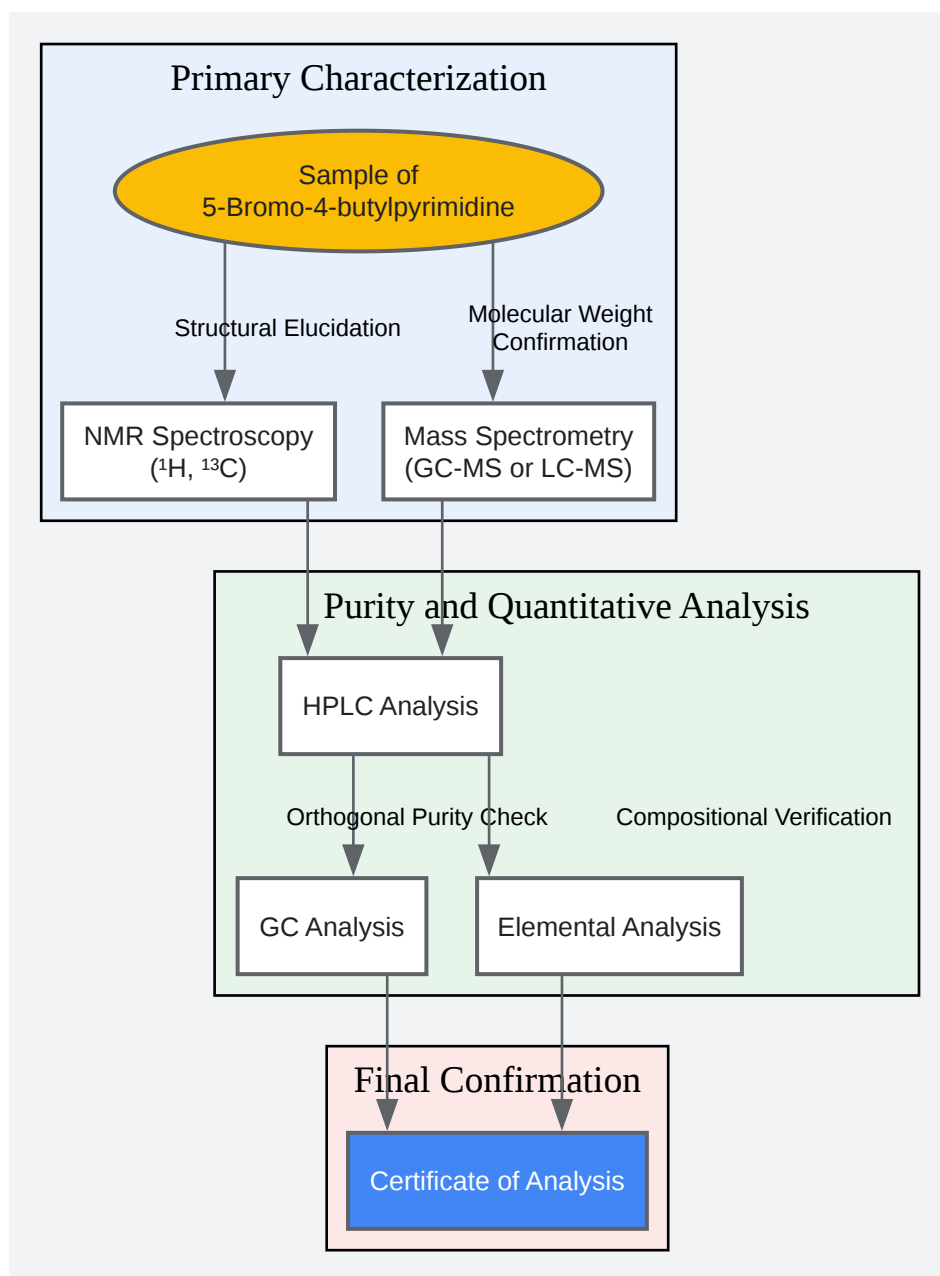
Physicochemical Properties

A summary of the key physicochemical properties of **5-Bromo-4-butylpyrimidine** is presented in Table 1. This information is fundamental for sample handling, storage, and the selection of appropriate analytical conditions.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ BrN ₂	[2]
Molecular Weight	215.1 g/mol	[2]
IUPAC Name	5-bromo-4-butylpyrimidine	
CAS Number	4595-64-6	[2]
Physical Form	Solid	[3]
Storage	Room temperature, sealed in a dry environment	[3]

Overall Analytical Workflow

A multi-technique approach is essential for the comprehensive characterization of **5-Bromo-4-butylpyrimidine**. The logical flow of analysis ensures both structural confirmation and purity assessment.



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Figure 1: A general workflow for the analytical characterization of **5-Bromo-4-butylpyrimidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules in solution.[4] Both ^1H and ^{13}C NMR are indispensable for confirming the connectivity of the atoms in **5-Bromo-4-butylpyrimidine**.

Expertise & Causality

The choice of a deuterated solvent is critical. Chloroform-d (CDCl_3) is an excellent first choice due to its ability to dissolve a wide range of organic compounds and its relatively simple residual solvent peak. Tetramethylsilane (TMS) is used as an internal standard to provide a reference point (0 ppm) for chemical shifts.

Experimental Protocol: NMR Analysis

- Sample Preparation:
 - Accurately weigh 5-10 mg of **5-Bromo-4-butylpyrimidine**.
 - Dissolve the sample in approximately 0.7 mL of CDCl_3 containing 0.03% (v/v) TMS in a 5 mm NMR tube.[5]
 - Ensure the sample is fully dissolved; vortex or sonicate briefly if necessary.
- ^1H NMR Data Acquisition:
 - Spectrometer: 400 MHz or higher field instrument.
 - Pulse Sequence: Standard single-pulse sequence.
 - Number of Scans: 16-64 scans to achieve an adequate signal-to-noise ratio.
 - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR Data Acquisition:
 - Spectrometer: Same instrument as ^1H NMR.
 - Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Number of Scans: 1024-4096 scans, as ^{13}C has a low natural abundance.[5]
 - Relaxation Delay: 2-5 seconds.

Expected Results and Interpretation

The chemical shifts are influenced by the electronegativity of the nitrogen and bromine atoms. The predicted spectra for **5-Bromo-4-butylpyrimidine** are summarized in Table 2.

Table 2: Predicted ^1H and ^{13}C NMR Data (in CDCl_3)

^1H NMR	Predicted δ (ppm)	Multiplicity	Integration	Assignment
Pyrimidine H	~8.9	Singlet	1H	H-6
Pyrimidine H	~8.5	Singlet	1H	H-2
-CH ₂ -	~3.0	Triplet	2H	Butyl C1
-CH ₂ -	~1.8	Sextet	2H	Butyl C2
-CH ₂ -	~1.4	Sextet	2H	Butyl C3
-CH ₃	~0.9	Triplet	3H	Butyl C4

^{13}C NMR	Predicted δ (ppm)	Assignment
Pyrimidine C	~165	C-4
Pyrimidine C	~159	C-2
Pyrimidine C	~158	C-6
Pyrimidine C	~118	C-5
-CH ₂ -	~38	Butyl C1
-CH ₂ -	~31	Butyl C2
-CH ₂ -	~22	Butyl C3
-CH ₃	~14	Butyl C4

Note: Predicted values are based on the analysis of similar structures like 5-bromopyrimidine and other 4-substituted pyrimidines. Actual values may vary slightly.[\[6\]](#)[\[7\]](#)

Mass Spectrometry (MS)

Mass spectrometry is crucial for determining the molecular weight and confirming the elemental composition of the compound.^[4] For halogenated compounds, MS is particularly informative due to the characteristic isotopic patterns of halogens.

Expertise & Causality

Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is a suitable method for volatile and thermally stable compounds like **5-Bromo-4-butylpyrimidine**.^{[7][8]} EI provides fragmentation patterns that can further aid in structural confirmation. The presence of bromine (isotopes ⁷⁹Br and ⁸¹Br in ~1:1 natural abundance) will result in a characteristic M and M+2 molecular ion peak cluster of nearly equal intensity, which is a definitive indicator of a monobrominated compound.^[4]

Experimental Protocol: GC-MS Analysis

- Sample Preparation:
 - Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent such as ethyl acetate or dichloromethane.
- GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-1 or ZB-5MS).^[8]
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at 15 °C/min.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.^[9]
 - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
 - Scan Range: 40-400 m/z.

Expected Results and Interpretation

The mass spectrum should exhibit a molecular ion peak cluster corresponding to the molecular weight of **5-Bromo-4-butylpyrimidine**.

- Molecular Ion (M^+): A cluster of peaks at m/z 214 and 216, with approximately equal intensity, corresponding to $[C_8H_{11}^{79}BrN_2]^+$ and $[C_8H_{11}^{81}BrN_2]^+$.[\[10\]](#)
- Key Fragmentation: A prominent fragment corresponding to the loss of the butyl group ($[M-57]^+$) is expected.

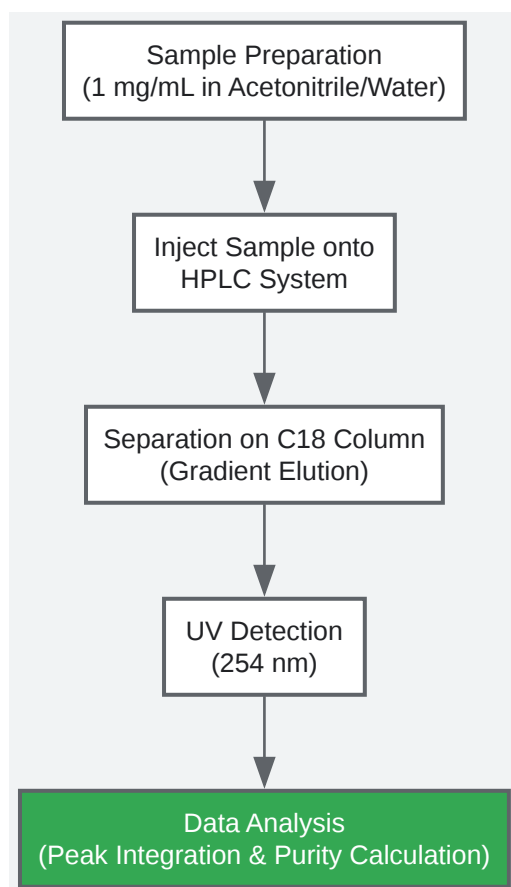
High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for assessing the purity of pharmaceutical compounds and intermediates.[\[11\]](#) A well-developed HPLC method can separate the main compound from process-related impurities and degradation products.

Expertise & Causality

Reversed-phase HPLC is the most suitable method for a compound with the polarity of **5-Bromo-4-butylpyrimidine**.[\[11\]](#) A C18 column is a robust choice, separating compounds primarily based on hydrophobicity. A mobile phase consisting of a mixture of water (often with a pH modifier like phosphoric acid to ensure sharp peaks) and an organic solvent like acetonitrile allows for the effective elution and separation of the analyte.[\[11\]](#) UV detection is appropriate as the pyrimidine ring is a strong chromophore.

Experimental Protocol: HPLC Purity Analysis



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Figure 2: Workflow for HPLC purity determination.

- Instrumentation:
 - HPLC system with a UV-Vis detector, autosampler, and column oven.[11]
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 μ m particle size.[11]
 - Mobile Phase A: 0.1% Phosphoric acid in Water.
 - Mobile Phase B: Acetonitrile.
 - Gradient Elution: A gradient from 10% to 90% Mobile Phase B over 20 minutes is a good starting point.

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation:
 - Prepare a sample solution of approximately 1 mg/mL in a mixture of acetonitrile and water (e.g., 50:50 v/v).

Data Analysis

Purity is typically calculated using the area normalization method, where the area of the main peak is expressed as a percentage of the total area of all peaks in the chromatogram. For a high-purity sample (>98%), a single major peak should be observed at a stable retention time.

Elemental Analysis

Elemental analysis provides the percentage composition of carbon, hydrogen, and nitrogen in the compound. This technique serves as a fundamental check of purity and empirical formula.

Experimental Protocol

- Sample Preparation:
 - A small, accurately weighed amount of the dried sample (1-3 mg) is required.
 - The sample must be thoroughly dried to remove any residual solvent or water, which would skew the results.
- Instrumentation:
 - The analysis is performed using a CHN analyzer, which combusts the sample at high temperatures. The resulting gases (CO₂, H₂O, N₂) are separated and quantified.

Expected Results

The experimentally determined percentages of C, H, and N should be in close agreement with the theoretical values calculated from the molecular formula $C_8H_{11}BrN_2$.

Element	Theoretical %
Carbon (C)	44.67
Hydrogen (H)	5.15
Nitrogen (N)	13.02
Bromine (Br)	37.15

A deviation of $\pm 0.4\%$ from the theoretical value is generally considered acceptable.

Conclusion

The analytical characterization of **5-Bromo-4-butylpyrimidine** requires a combination of spectroscopic and chromatographic techniques. NMR and MS provide definitive structural confirmation, while HPLC is essential for determining purity. Elemental analysis offers a final verification of the compound's composition. By following the detailed protocols and understanding the rationale behind the experimental choices outlined in this guide, researchers, scientists, and drug development professionals can confidently verify the identity and quality of this important chemical building block, ensuring the integrity of their scientific endeavors.

References

- ResearchGate. Synthesis of 5-bromo-4-(hetero)arylpyrimidine derivatives via.... Available from: [\[Link\]](#)
- PubChem. 5-Bromopyrimidine. Available from: [\[Link\]](#)
- PubChem. 5-Bromo-4-methylpyrimidine. Available from: [\[Link\]](#)
- ResearchGate. Scalable Synthesis of 4-Substituted 5-Bromo-6-methylpyrimidines. Available from: [\[Link\]](#)

- PubMed Central. Regioselective synthesis of 6-substituted-2-amino-5-bromo-4(3H)-pyrimidinones and evaluation of their antiviral activity. Available from: [\[Link\]](#)
- NIST WebBook. 5-Bromo-2,4-bis[(trimethylsilyl)oxy]pyrimidine. Available from: [\[Link\]](#)
- CP Lab Safety. **5-Bromo-4-butylpyrimidine**, min 98%, 1 gram. Available from: [\[Link\]](#)
- PubChem. 5-Bromo-4-sec-butylpyrimidine. Available from: [\[Link\]](#)
- ACS Publications. Investigation of Halogenated Pyrimidines by X-ray Photoemission Spectroscopy and Theoretical DFT Methods. Available from: [\[Link\]](#)
- ResearchGate. Synthesis of novel 5-Bromoisatin based pyrimidine derivatives and their antimicrobial evaluation. Available from: [\[Link\]](#)
- ATB. 5-Bromopyrimidine | C₄H₃BrN₂ | MD Topology | NMR | X-Ray. Available from: [\[Link\]](#)
- PubMed Central. Regioselective C(sp²)–H halogenation of pyrazolo[1,5-a]pyrimidines facilitated by hypervalent iodine(iii) under aqueous and ambient conditions. Available from: [\[Link\]](#)
- DTIC. Determination of 5-Bromo-2'-Deoxyuridine (BrdU) in Well Water by High Performance Liquid Chromatography (HPLC). Available from: [\[Link\]](#)
- PubMed Central. Process Development and Synthesis of Process-Related Impurities of an Efficient Scale-Up Preparation of 5,2'-Dibromo-2,4',5'-Trihydroxy Diphenylmethanone as a New Acute Pyelonephritis Candidate Drug. Available from: [\[Link\]](#)
- PubMed Central. Comparison of analytical techniques for the identification of bioactive compounds from natural products. Available from: [\[Link\]](#)
- The Getty. A New HPLC-PDA Method for the Analysis of Tyrian Purple Components. Available from: [\[Link\]](#)
- PubMed. Identification of alkylpyrazines by gas chromatography mass spectrometry (GC-MS). Available from: [\[Link\]](#)

- PubMed. The quantitative separation of purines, pyrimidines, and nucleosides by paper chromatography. Available from: [\[Link\]](#)
- PubChem. 5-Bromo-4-pentylpyrimidine. Available from: [\[Link\]](#)
- PubMed. Radiobiology and clinical application of halogenated pyrimidine radiosensitizers. Available from: [\[Link\]](#)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [calpaclab.com](https://www.calpaclab.com) [[calpaclab.com](https://www.calpaclab.com)]
- 3. 5-Bromo-4-phenylpyrimidine | 3543-46-2 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. 5-Bromopyrimidine | C₄H₃BrN₂ | CID 78344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. Identification of alkylpyrazines by gas chromatography mass spectrometry (GC-MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. 5-Bromo-2,4-bis[(trimethylsilyl)oxy]pyrimidine [webbook.nist.gov]
- 10. 5-Bromo-4-sec-butylpyrimidine | C₈H₁₁BrN₂ | CID 44118594 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. pdf.benchchem.com [pdf.benchchem.com]
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